

N-Acetyl sulfadiazine-13C6 CAS number and molecular formula

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Compound of Interest

Compound Name: N-Acetyl sulfadiazine-13C6

Cat. No.: B564385

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In-Depth Technical Guide: N-Acetyl sulfadiazine-13C6

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N-Acetyl sulfadiazine-13C6**, an isotopically labeled metabolite of the sulfonamide antibiotic, sulfadiazine. This document details its chemical properties, including its CAS number and molecular formula, and delves into the established mechanism of action of its parent compound. Furthermore, it outlines key metabolic pathways and provides detailed experimental protocols for its quantification in biological matrices. Quantitative data are presented in structured tables for clarity, and logical and biological pathways are illustrated with diagrams generated using the DOT language. This guide serves as a critical resource for researchers in drug metabolism, pharmacokinetics, and analytical chemistry.

Chemical Identity and Properties

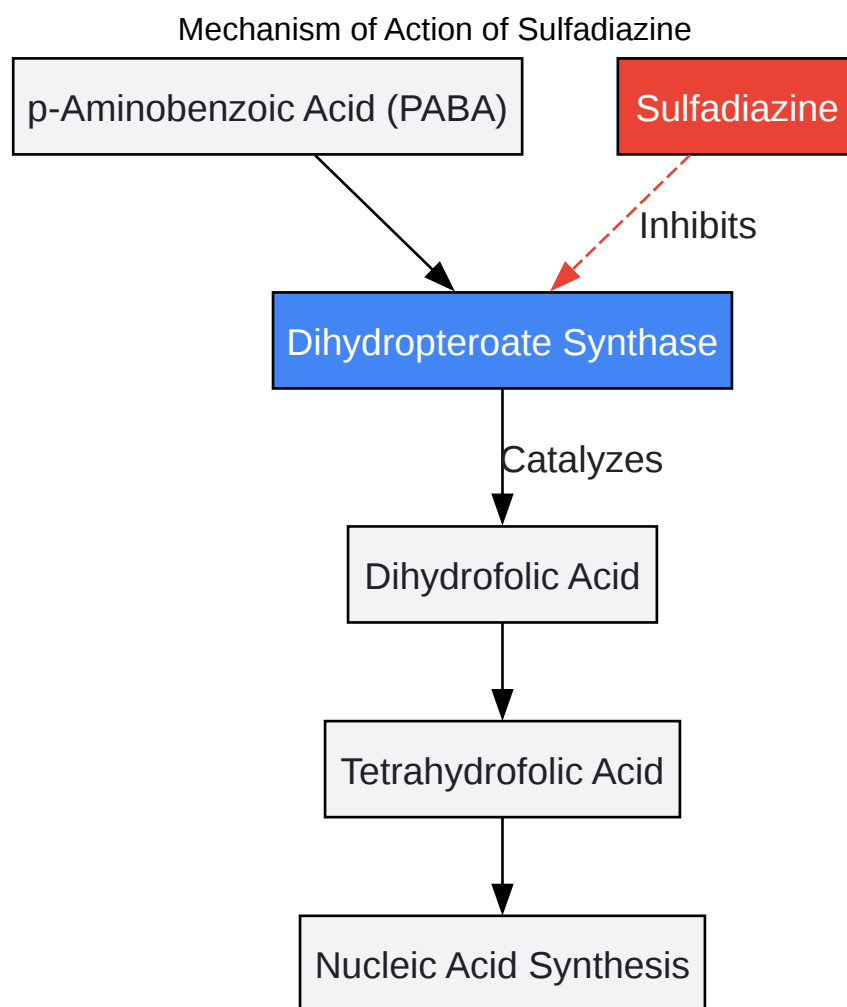
N-Acetyl sulfadiazine-13C6 is the stable isotope-labeled form of N-Acetyl sulfadiazine, the major metabolite of the antibiotic sulfadiazine. The incorporation of six carbon-13 atoms in the phenyl ring makes it an ideal internal standard for mass spectrometry-based quantitative

analysis, providing high accuracy and precision by correcting for matrix effects and variations in sample processing.

Property	Value	Citation
CAS Number	1217089-17-2	[1][2][3]
Molecular Formula	C ₆ ¹³ C ₆ H ₁₂ N ₄ O ₃ S	[1][2]
Molecular Weight	298.27 g/mol	[1][2]
Synonyms	N-[4-[(2-Pyrimidinylamino)sulfonyl]phenyl- ¹³ C ₆]acetamide, 4'-(2-Pyrimidinylsulfamoyl)acetanilide- ¹³ C ₆ , N4-Acetylsulfadiazine- ¹³ C ₆	[3]
Unlabeled CAS Number	127-74-2	[3]

Mechanism of Action of the Parent Compound, Sulfadiazine

Sulfadiazine, the parent drug of N-Acetyl sulfadiazine, is a competitive inhibitor of the bacterial enzyme dihydropteroate synthase.[4][5] This enzyme is crucial for the synthesis of folic acid, an essential nutrient for bacteria that is required for the production of nucleic acids and amino acids. By mimicking the natural substrate, para-aminobenzoic acid (PABA), sulfadiazine blocks the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid. This inhibition of the folate pathway ultimately disrupts bacterial growth and replication.[6]

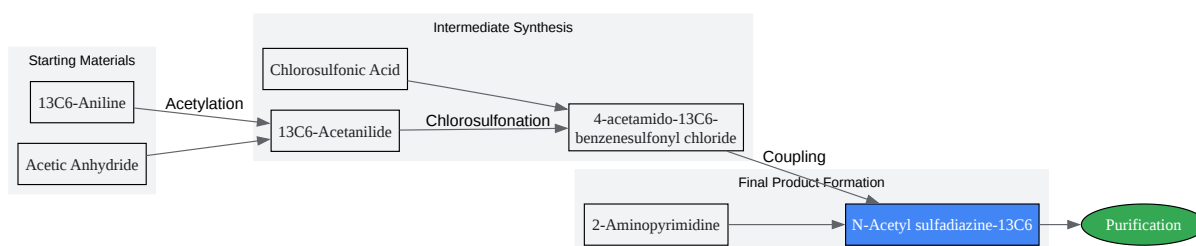
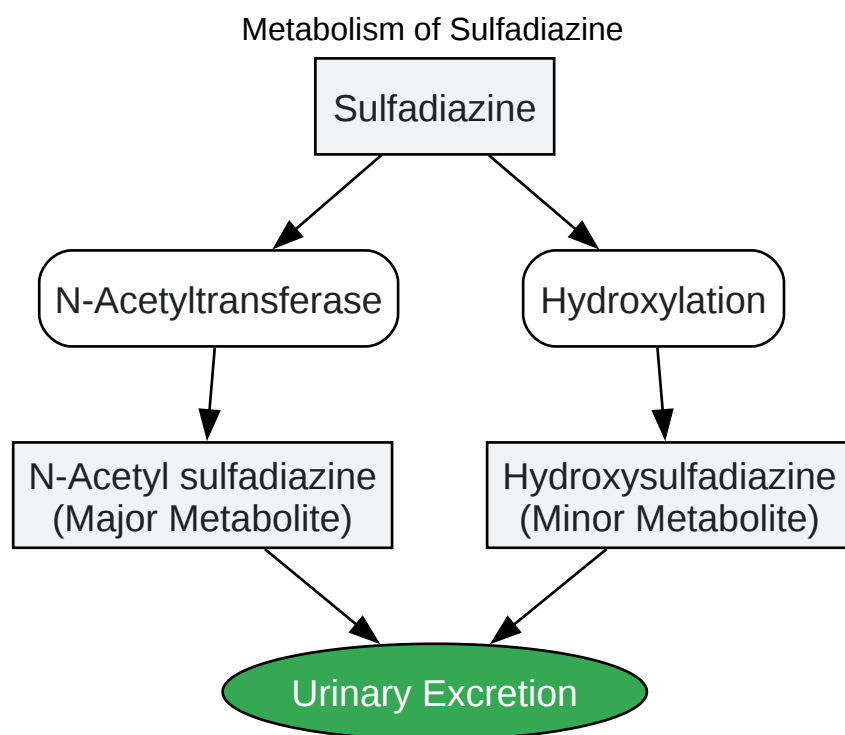


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Caption: Inhibition of bacterial folic acid synthesis by sulfadiazine.

Metabolism of Sulfadiazine

The primary metabolic pathway for sulfadiazine in humans and many animal species is N-acetylation, which converts the parent drug to N-Acetyl sulfadiazine.[7][8] This reaction is catalyzed by N-acetyltransferase enzymes. A minor metabolic pathway involves hydroxylation of the pyrimidine ring.[9] The resulting metabolites are then primarily excreted in the urine.



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